Introduction: Unlocking the Therapeutic Potential of the Benzothiazole Scaffold

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Compound of Interest

Compound Name:	*5-Bromo-4-methoxy-1,3-benzothiazol-2-amine*
CAS No.:	*1359829-20-1*
Cat. No.:	*B2518543*

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The benzothiazole ring system is a "privileged" scaffold in medicinal chemistry, forming the core of numerous compounds with a wide spectrum of pharmacological activities, including anticancer, antimicrobial, and anti-inflammatory properties.[1][2] The molecule **5-Bromo-4-methoxy-1,3-benzothiazol-2-amine** presents a particularly interesting starting point for drug discovery. It possesses three key points for chemical modification: the reactive 2-amino group, the versatile 5-bromo position, and the methoxy group which influences the electronic properties of the aromatic system.

Strategic derivatization of this core structure allows for the systematic exploration of the chemical space around the scaffold. This process, known as Structure-Activity Relationship (SAR) studies, is fundamental to medicinal chemistry.[3] By creating a library of analogues, researchers can fine-tune the molecule's properties to enhance potency against a specific biological target, improve selectivity, and optimize pharmacokinetic parameters. This guide provides a detailed framework for the derivatization of **5-Bromo-4-methoxy-1,3-benzothiazol-2-amine** and the subsequent evaluation of its new analogues in relevant bioassays.

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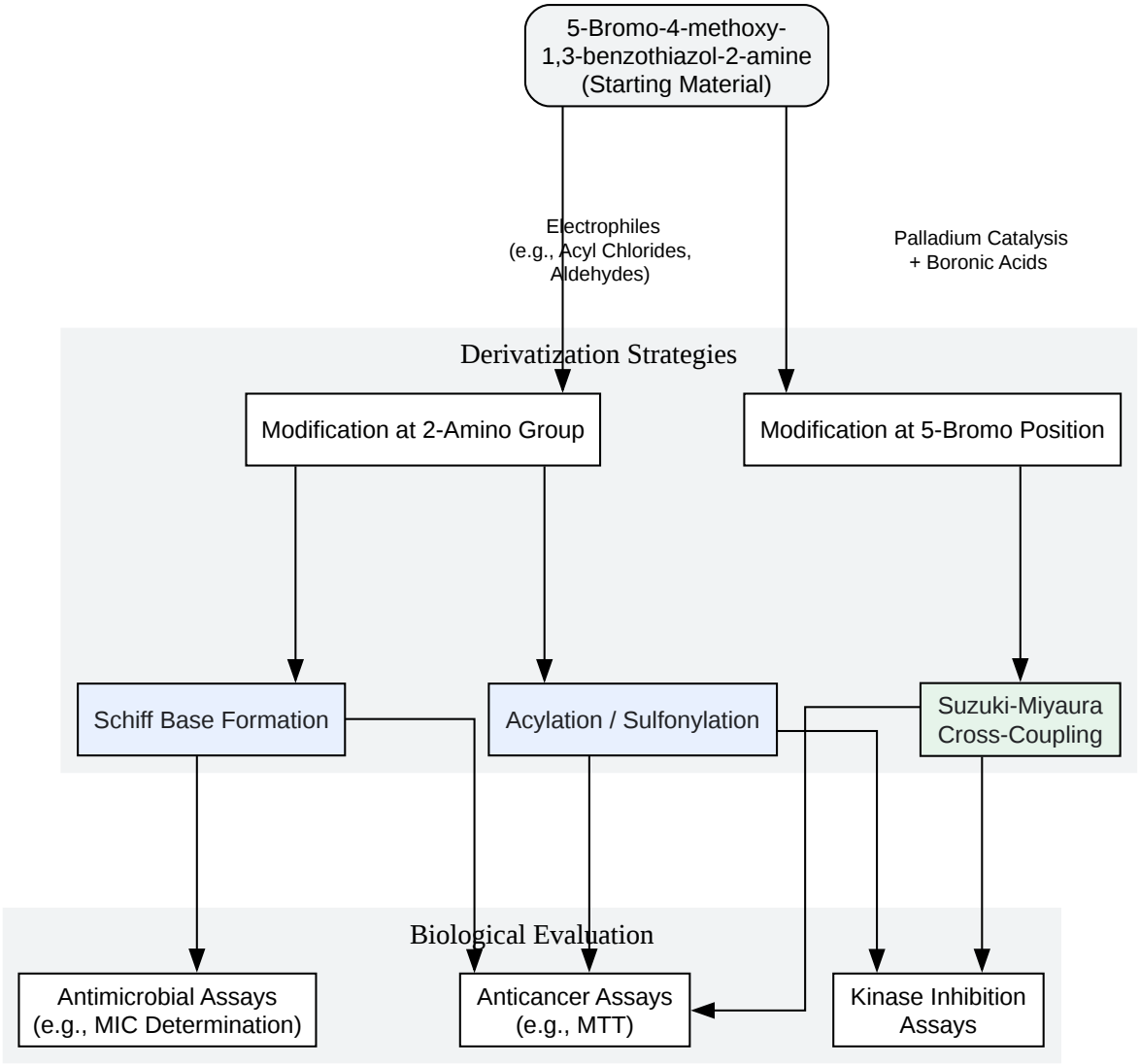
Strategic Approaches to Derivatization

The design of a synthetic strategy is dictated by the starting material's inherent reactivity. For **5-Bromo-4-methoxy-1,3-benzothiazol-2-amine**, two primary sites are targeted for modification: the exocyclic amino group and the bromine-substituted carbon on the benzene ring.



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Caption: Overall workflow from derivatization to bioassay.

Modifications at the 2-Amino Group

The exocyclic amino group is highly nucleophilic and serves as a prime handle for introducing a wide variety of functional groups, primarily through acylation and condensation reactions.[4][5]

Reacting the 2-amino group with acyl chlorides, sulfonyl chlorides, or isocyanates is a robust method for generating amide, sulfonamide, or urea derivatives, respectively.[6][7][8] These reactions are typically high-yielding and tolerant of many functional groups. The introduction of these moieties can significantly alter the compound's hydrogen bonding capacity, polarity, and steric profile, which are critical for receptor binding.

Condensation of the 2-amino group with various aldehydes or ketones yields Schiff bases (imines).[9][10][11] This reaction introduces a C=N double bond, which can be crucial for biological activity. The diverse range of commercially available aldehydes allows for the rapid generation of a large library of derivatives with varying electronic and steric properties.

Modification at the 5-Bromo Position

The bromine atom on the benzothiazole ring is an ideal handle for palladium-catalyzed cross-coupling reactions, most notably the Suzuki-Miyaura reaction.[12]

This powerful reaction allows for the formation of a carbon-carbon bond between the benzothiazole core (an aryl halide) and a wide array of commercially available boronic acids or esters.[13] This strategy is invaluable for introducing new aryl or heteroaryl substituents, effectively creating biaryl structures known to interact with various biological targets, including protein kinases.[12][14] The success of this reaction is contingent on the selection of an appropriate palladium catalyst, ligand, and base.

Protocols for Synthesis and Characterization

A. General Protocol for Acylation of the 2-Amino Group

This protocol describes the synthesis of an N-acylated derivative using an acyl chloride.

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- Reaction Setup: In a round-bottom flask, dissolve **5-Bromo-4-methoxy-1,3-benzothiazol-2-amine** (1.0 eq) in a suitable dry solvent (e.g., dichloromethane or acetone) under an inert atmosphere (e.g., nitrogen). Add a base such as triethylamine or pyridine (1.1 eq).[4][7]
- Reagent Addition: Cool the mixture to 0 °C in an ice bath. Add the desired acyl chloride (1.05 eq) dropwise to the stirred solution.
- Reaction Progression: Allow the reaction to warm to room temperature and stir for 6-12 hours. Monitor the reaction progress using Thin Layer Chromatography (TLC).
- Work-up and Isolation: Upon completion, pour the reaction mixture into ice-cold water.[4] The resulting precipitate is collected by vacuum filtration, washed thoroughly with water, and dried.
- Purification: If necessary, purify the crude product by recrystallization from a suitable solvent (e.g., ethanol) or by column chromatography on silica gel.

B. General Protocol for Schiff Base Formation

This protocol details the condensation reaction with an aromatic aldehyde.

- Reaction Setup: Dissolve **5-Bromo-4-methoxy-1,3-benzothiazol-2-amine** (1.0 eq) and the selected aromatic aldehyde (1.0 eq) in a solvent such as ethanol or methanol in a round-bottom flask.[9]
- Catalyst Addition: Add a catalytic amount of glacial acetic acid (2-3 drops).
- Reaction Progression: Reflux the mixture for 4-6 hours, monitoring by TLC.
- Work-up and Isolation: After cooling to room temperature, the precipitated solid is collected by filtration, washed with cold ethanol, and dried to yield the Schiff base derivative.

C. General Protocol for Suzuki-Miyaura Cross-Coupling

This protocol outlines the coupling of an aryl boronic acid at the 5-bromo position.

- Reaction Setup: In a Schlenk flask, combine **5-Bromo-4-methoxy-1,3-benzothiazol-2-amine** (1.0 eq), the aryl boronic acid (1.2 eq), a palladium catalyst (e.g., $Pd(PPh_3)_4$, 3-5

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mol%), and a base (e.g., K_2CO_3 or Cs_2CO_3, 2.0 eq).

- Solvent Addition: Add a degassed solvent system, typically a mixture like 1,4-dioxane/water or toluene/ethanol.
- Reaction Progression: Heat the mixture under an inert atmosphere at 80-100 °C for 8-16 hours until TLC indicates consumption of the starting material.
- Work-up and Isolation: Cool the reaction mixture, dilute with water, and extract with an organic solvent (e.g., ethyl acetate). Combine the organic layers, wash with brine, dry over anhydrous Na_2SO_4, and concentrate under reduced pressure.
- Purification: Purify the residue by flash column chromatography on silica gel to obtain the desired coupled product.

Validation and Characterization of Derivatives

Unambiguous structural confirmation of all new derivatives is mandatory before proceeding to biological assays. A combination of spectroscopic techniques should be employed.[15]

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Technique	Purpose	Expected Observations for a Successful Derivatization
^{1}H & ^{13}C NMR	Provides detailed structural information about the carbon-hydrogen framework.[15]	Appearance of new signals corresponding to the added moiety (e.g., new aromatic protons from a coupled ring, a singlet for an acetyl methyl group). Shifts in existing benzothiazole protons confirm electronic changes.
FT-IR	Confirms the presence of key functional groups.[16]	For acylation, appearance of a strong C=O (amide) stretch (~1680 cm^{-1}). For Schiff bases, appearance of a C=N stretch (~1610 cm^{-1}).[16]
Mass Spec (MS)	Determines the molecular weight and elemental formula (with HRMS).[15]	The molecular ion peak (M^+) must match the calculated molecular weight of the target compound. The isotopic pattern for bromine (if still present) or sulfur should be observed.[15]

Application in Bioassays: From Compound to Candidate

Once a library of purified and characterized derivatives is established, the next step is to screen them for biological activity. The choice of assay depends on the therapeutic area of interest. Benzothiazoles are well-documented as anticancer, antimicrobial, and kinase-inhibiting agents.[5][14][17]

Protocol 1: In Vitro Anticancer Cytotoxicity (MTT Assay)

The MTT assay is a colorimetric method used to assess cell viability and is a primary screening tool for novel anticancer agents.[18][19]

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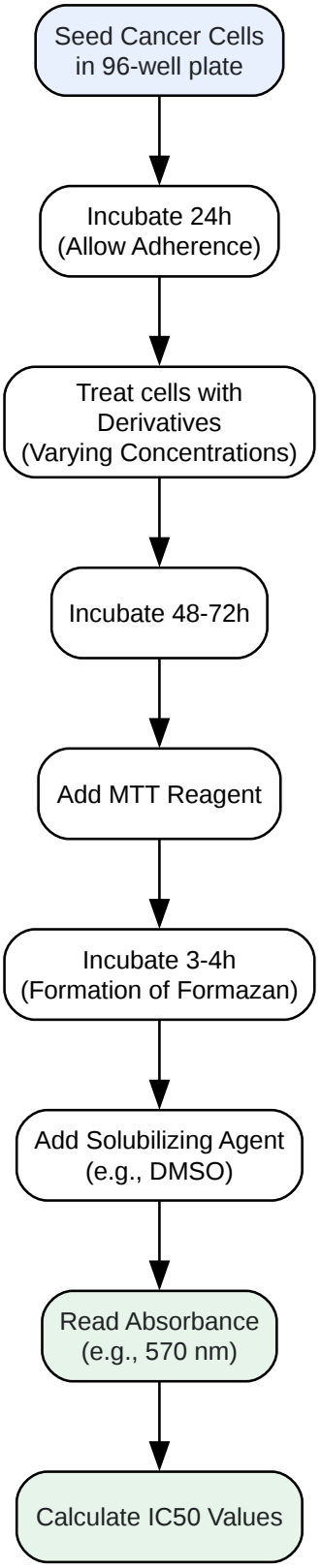

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Caption: Workflow for the MTT cytotoxicity assay.

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- Cell Seeding: Seed human cancer cells (e.g., MCF-7 for breast cancer, A549 for lung cancer) into a 96-well plate at a density of 5,000-10,000 cells/well and incubate for 24 hours at 37°C with 5% CO_2.[18]
- Compound Treatment: Prepare serial dilutions of the synthesized derivatives in the appropriate cell culture medium. Treat the cells with these various concentrations and incubate for 48 to 72 hours. Include a vehicle control (e.g., DMSO) and a positive control (e.g., doxorubicin).[17]
- MTT Addition: Add MTT solution to each well and incubate for 3-4 hours. Viable cells with active metabolism will convert the yellow MTT into purple formazan crystals.[18]
- Solubilization: Add a solubilizing agent, such as DMSO, to each well to dissolve the formazan crystals.
- Data Acquisition: Measure the absorbance of each well using a microplate reader.
- Data Analysis: Plot the percentage of cell viability versus the compound concentration to determine the IC_{50} value (the concentration required to inhibit 50% of cell growth).[18]

Table 1: Example Cytotoxicity Data (IC_{50} in µM)

Compound	MCF-7 (Breast)	A549 (Lung)	HCT116 (Colon)
Parent Cmpd	>100	>100	>100
Derivative 1A (Acyl)	25.4	45.1	33.8
Derivative 2B (Schiff Base)	12.8	19.5	15.2
Derivative 3C (Suzuki)	5.2	8.9	6.1
Doxorubicin	0.8	1.1	0.9

Protocol 2: Antimicrobial Susceptibility Testing (MIC Determination)

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This protocol determines the Minimum Inhibitory Concentration (MIC), which is the lowest concentration of an antimicrobial agent that prevents the visible growth of a microorganism.[3][20]

- Inoculum Preparation: Prepare a standardized suspension of the test bacteria (e.g., Staphylococcus aureus (Gram-positive) and Escherichia coli (Gram-negative)) in a suitable broth.
- Compound Dilution: In a 96-well microtiter plate, prepare two-fold serial dilutions of the test compounds in broth.
- Inoculation: Add the standardized bacterial inoculum to each well. Include a positive control (bacteria only) and a negative control (broth only).
- Incubation: Incubate the plate at 37°C for 18-24 hours.
- MIC Determination: The MIC is the lowest concentration of the compound at which no visible turbidity (bacterial growth) is observed.[3]

Table 2: Example Antimicrobial Data (MIC in µg/mL)

Compound	S. aureus (Gram +)	E. coli (Gram -)
Parent Cmpd	>128	>128
Derivative 1A (Acyl)	64	128
Derivative 2B (Schiff Base)	16	32
Derivative 3C (Suzuki)	32	64
Ciprofloxacin	1	0.5

Protocol 3: Kinase Inhibition Assay (ADP-Glo™ Assay)

Many benzothiazole derivatives function as kinase inhibitors.[14][21] The ADP-Glo™ Kinase Assay is a luminescent assay that measures the amount of ADP produced during a kinase reaction, which is inversely correlated with kinase inhibition.

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- Kinase Reaction: Set up a reaction containing the target kinase, its substrate, ATP, and the test compound (derivative) at various concentrations in a 96- or 384-well plate.
- ADP-Glo™ Reagent: After incubating the kinase reaction, add the ADP-Glo™ Reagent to stop the reaction and deplete the remaining ATP.
- Kinase Detection Reagent: Add the Kinase Detection Reagent to convert the newly formed ADP into ATP, which then drives a luciferase/luciferin reaction to produce light.
- Data Acquisition: Measure the luminescence using a plate-reading luminometer.
- Data Analysis: Higher luminescence corresponds to higher ADP production and lower kinase inhibition. Calculate IC_{50} values by plotting the inhibition percentage against the compound concentration.

Conclusion

The derivatization of **5-Bromo-4-methoxy-1,3-benzothiazol-2-amine** offers a fertile ground for the discovery of novel therapeutic agents. By systematically applying well-established synthetic methodologies such as acylation, Schiff base formation, and Suzuki-Miyaura cross-coupling, a diverse library of new chemical entities can be generated. Subsequent screening through robust bioassays for anticancer, antimicrobial, or kinase inhibitory activity provides the crucial data needed to establish structure-activity relationships. This iterative cycle of design, synthesis, and testing is the cornerstone of modern drug discovery, and the protocols outlined herein provide a comprehensive guide for researchers to unlock the full potential of the benzothiazole scaffold.

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